

Boc-Thr(Me)-OH safety data sheet information

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Compound of Interest

Compound Name: *Boc-Thr(Me)-OH*

Cat. No.: *B558113*

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An In-depth Technical Guide to the Safe Handling of **Boc-Thr(Me)-OH**

Disclaimer: Specific safety data sheets (SDS) for **Boc-Thr(Me)-OH** (N-tert-Butoxycarbonyl-N-methyl-L-threonine) were not readily available in the public domain at the time of this writing. The following information is a compilation of safety data for structurally similar Boc-protected amino acids and general best practices for handling such laboratory chemicals. Researchers, scientists, and drug development professionals should always consult the specific SDS provided by the supplier before handling any chemical and perform their own risk assessment.

Chemical Identification

Identifier	Value
Chemical Name	Boc-Thr(Me)-OH; N-tert-Butoxycarbonyl-N-methyl-L-threonine
Synonyms	Boc-N-Me-L-Thr-OH
CAS Number	101759-72-2[1]
Molecular Formula	C ₁₀ H ₁₉ NO ₅ [1][2]
Molecular Weight	233.26 g/mol [1][2]
Structure	(2S,3R)-2-((tert-butoxycarbonyl)(methyl)amino)-3-hydroxybutanoic acid

Hazard Identification and Classification

While a specific GHS classification for **Boc-Thr(Me)-OH** is not available, related Boc-protected amino acids are generally considered to have low acute toxicity. However, as with any laboratory chemical, caution is advised. Potential hazards may include:

- Skin and Eye Irritation: Direct contact with the powder or solution may cause irritation.
- Respiratory Tract Irritation: Inhalation of dust may cause respiratory irritation.
- Unknown Toxicological Properties: The toxicological properties of this specific compound have not been thoroughly investigated.[3]

It is prudent to handle **Boc-Thr(Me)-OH** as a potentially hazardous substance.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties.

Property	Value	Source
Appearance	White powder	[1]
Purity	≥ 98% (NMR)	[1]
Solubility	Slightly soluble in water.	[4]
Storage Temperature	0-8°C or -20°C	[1][5]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[6][7]
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[6]

- Avoid direct contact with skin and eyes.[3]
- Minimize dust generation during handling.[6]
- Wash hands thoroughly after handling.[6]

Storage

- Store in a tightly sealed container in a cool, dry place.[4][5][7]
- Recommended storage temperatures are typically refrigerated (0-8°C) or frozen (-20°C) to prevent degradation.[1][5]
- Keep away from incompatible materials such as strong oxidizing agents.

Exposure Controls and Personal Protection

The following table outlines the recommended personal protective equipment.

Control Parameter	Recommendation
Engineering Controls	Use in a well-ventilated area. A chemical fume hood is recommended for procedures that may generate dust.[6][7]
Eye/Face Protection	Wear safety glasses with side-shields or goggles.[6]
Skin Protection	Wear compatible chemical-resistant gloves.[6]
Body Protection	Wear a lab coat.
Respiratory Protection	If dust is generated, a NIOSH-approved N95 or higher-rated respirator may be necessary.[6]

First-Aid Measures

In case of exposure, follow these first-aid measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [7]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. [3] [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention. [3] [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention. [3] [7]

Experimental Protocols

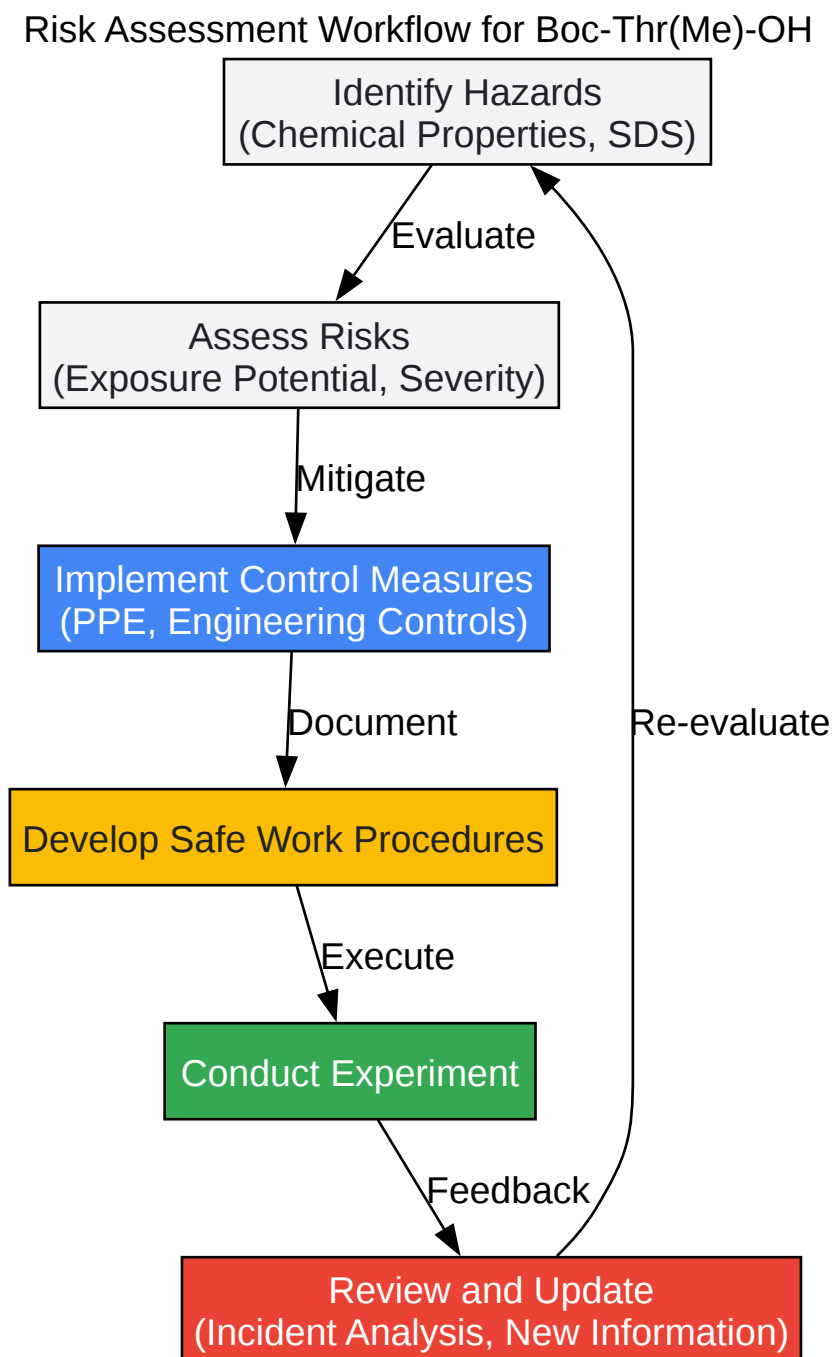
General Weighing and Solution Preparation Protocol

- Preparation: Before opening the container, allow it to equilibrate to room temperature to prevent moisture condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **Boc-Thr(Me)-OH** powder using a clean spatula and weigh boat.
- Dissolution: Add the powder to the desired solvent in a suitable container. Mix gently until fully dissolved.
- Storage of Solution: If not for immediate use, store the solution in a tightly sealed container at the recommended temperature, protected from light if necessary.

Visualizations

Risk Assessment and Management Workflow

The following diagram illustrates a logical workflow for assessing and managing the risks associated with handling **Boc-Thr(Me)-OH**.



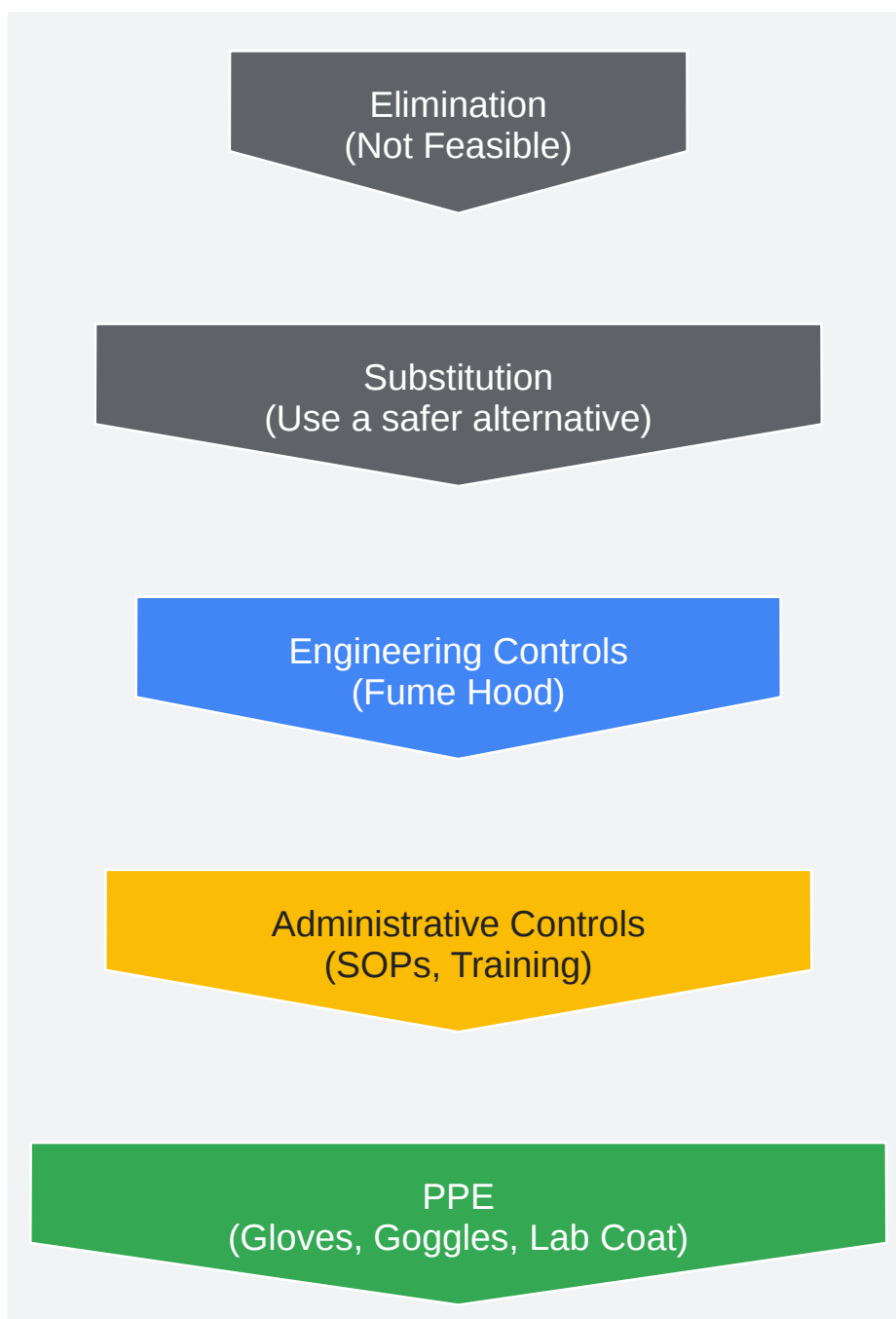
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Caption: Risk assessment and management workflow for **Boc-Thr(Me)-OH**.

Hierarchy of Controls for Personal Protective Equipment (PPE)

This diagram illustrates the hierarchy of controls to minimize exposure to **Boc-Thr(Me)-OH**, with the most effective measures at the top.

Hierarchy of Controls



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Caption: Hierarchy of controls for safe handling of **Boc-Thr(Me)-OH**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. BOC-THR(ME)-OH | 48068-25-3 [chemicalbook.com]
- 3. biosynth.com [biosynth.com]
- 4. N-Boc-L-threonine methyl ester, 95% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. file.bldpharm.com [file.bldpharm.com]
- 6. peptide.com [peptide.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
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